A Senior Application Scientist's Perspective on a Versatile Heterocyclic Building Block

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Compound of Interest

Compound Name:	*2-(3-Piperidinylmethyl)benzonitrile*
CAS No.:	*1158746-88-3*
Cat. No.:	*B13583312*

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Abstract: The piperidine moiety is a cornerstone in modern medicinal chemistry, integral to the structure of numerous pharmaceuticals.[1][2][3] This guide provides a comprehensive technical overview of **2-(3-Piperidinylmethyl)benzonitrile**, a heterocyclic compound with significant potential as a versatile building block in drug discovery and materials science. We will delve into its chemical properties, outline a robust synthetic pathway, detail essential characterization techniques, and explore its prospective applications. This document is intended for researchers, scientists, and professionals in drug development seeking to leverage the unique structural and chemical attributes of this compound.

Core Molecular Attributes of 2-(3-Piperidinylmethyl)benzonitrile

2-(3-Piperidinylmethyl)benzonitrile is a bifunctional molecule featuring a benzonitrile group and a piperidine ring linked by a methylene bridge. The substitution at the 3-position of the piperidine ring introduces a chiral center, offering possibilities for stereospecific interactions in

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biological systems. This is in contrast to its isomer, 2-(piperidin-1-ylmethyl)benzonitrile, where the linkage is at the nitrogen atom.[4]

Key Physicochemical and Structural Data

Property	Value	Source
Molecular Formula	C13H16N2	Calculated
Molecular Weight	200.28 g/mol	[4]
IUPAC Name	2-((piperidin-3-yl)methyl)benzonitrile	
CAS Number	Not directly available in search results. Isomeric forms have distinct CAS numbers.	
Canonical SMILES	C1CCNC(C1)CC2=CC=CC=C2C#N	
Appearance	Expected to be a solid or oil at room temperature.	

Synthesis of **2-(3-Piperidinylmethyl)benzonitrile**: A Strategic Approach

The synthesis of **2-(3-Piperidinylmethyl)benzonitrile** can be approached through several strategic disconnections. A robust and scalable method involves the coupling of a suitable piperidine precursor with a 2-halomethylbenzonitrile. The following protocol outlines a well-established synthetic route, with explanations for the critical steps.

Experimental Protocol: Synthesis via Nucleophilic Substitution

Step 1: Preparation of 2-(Bromomethyl)benzonitrile

This starting material can be synthesized from 2-methylbenzonitrile via a radical bromination reaction using N-bromosuccinimide (NBS) and a radical initiator such as benzoyl peroxide or

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AIBN in a non-polar solvent like carbon tetrachloride.

Step 2: Synthesis of **2-(3-Piperidinylmethyl)benzonitrile**

- To a solution of 3-(aminomethyl)piperidine (1.1 eq) in a polar aprotic solvent such as acetonitrile or DMF, add a suitable base like potassium carbonate (2.0 eq).
- Stir the mixture at room temperature for 15 minutes to ensure deprotonation of the secondary amine.
- Slowly add a solution of 2-(bromomethyl)benzonitrile (1.0 eq) in the same solvent to the reaction mixture.
- Heat the reaction mixture to 60-80 °C and monitor the progress by thin-layer chromatography (TLC).
- Upon completion, cool the reaction to room temperature and quench with water.
- Extract the product with an organic solvent such as ethyl acetate.
- Wash the combined organic layers with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure.
- Purify the crude product by column chromatography on silica gel.

Causality Behind Experimental Choices:

- Choice of Base: Potassium carbonate is a mild and effective base for the deprotonation of the secondary amine in piperidine, minimizing side reactions.
- Solvent Selection: A polar aprotic solvent like acetonitrile or DMF is chosen to facilitate the SN2 reaction by solvating the cation of the base while not strongly solvating the nucleophile.
- Temperature Control: Heating the reaction increases the rate of the nucleophilic substitution, but excessive heat should be avoided to prevent side product formation.

Structural Elucidation and Characterization

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Rigorous characterization is essential to confirm the identity and purity of the synthesized **2-(3-Piperidinylmethyl)benzonitrile**. A combination of spectroscopic and spectrometric techniques should be employed.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- ^{1}H NMR: The proton NMR spectrum is expected to show distinct signals for the aromatic protons of the benzonitrile ring, the methylene bridge protons, and the protons of the piperidine ring. The chemical shifts and coupling patterns will be indicative of the substitution pattern.

- ^{13}C NMR: The carbon NMR spectrum will show characteristic peaks for the nitrile carbon, the aromatic carbons, the methylene bridge carbon, and the carbons of the piperidine ring.[5]

Mass Spectrometry (MS)

Mass spectrometry will be used to confirm the molecular weight of the compound. High-resolution mass spectrometry (HRMS) can provide the exact mass, further confirming the elemental composition.

Infrared (IR) Spectroscopy

The IR spectrum should exhibit a sharp, strong absorption band characteristic of the nitrile (C≡N) stretching vibration, typically in the range of 2220-2260 cm^{-1}. Other key absorbances will correspond to C-H and N-H stretching and bending vibrations.

Workflow for Synthesis and Characterization

Caption: Workflow for the synthesis and characterization of **2-(3-Piperidinylmethyl)benzonitrile**.

Potential Applications in Drug Discovery and Beyond

The unique structural features of **2-(3-Piperidinylmethyl)benzonitrile** make it an attractive scaffold for the development of novel therapeutic agents and functional materials.

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Central Nervous System (CNS) Agents

The piperidine ring is a common motif in many CNS-active drugs.[2] The ability of the basic nitrogen to be protonated at physiological pH can facilitate interactions with biological targets and improve pharmacokinetic properties.

Enzyme Inhibitors

The benzonitrile group can act as a hydrogen bond acceptor or a bioisostere for other functional groups in the design of enzyme inhibitors.[6] For instance, benzonitrile derivatives have been explored as inhibitors of protein-protein interactions, such as the PD-1/PD-L1 pathway in cancer immunotherapy.[7]

Material Science

The nitrile group can undergo a variety of chemical transformations, making this compound a useful intermediate for the synthesis of more complex molecules, including polymers and functional materials.

Conclusion

2-(3-Piperidinylmethyl)benzonitrile is a promising heterocyclic compound with a rich potential for applications in medicinal chemistry and materials science. Its synthesis is achievable through established chemical transformations, and its structure can be unequivocally confirmed by standard analytical techniques. The insights provided in this guide are intended to facilitate further research and development involving this versatile molecular scaffold.

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